Engineering Halogenated Phenyl Butanone Derivatives: Mechanisms, Methodologies, and Medicinal Applications

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Compound of Interest

Compound Name:	*1-(4-Bromo-3-fluorophenyl)-1-butanone*
CAS No.:	*343564-57-8*
Cat. No.:	*B8451877*

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Executive Summary

Halogenated phenyl butanone derivatives (HPBs) represent a highly versatile and privileged scaffold in modern medicinal chemistry and organic synthesis. Characterized by a four-carbon ketone chain linked to a halogen-substituted phenyl ring, these molecules serve as critical intermediates and active pharmacophores. The strategic incorporation of halogens—fluorine, chlorine, bromine, or iodine—profoundly alters the physicochemical and pharmacokinetic properties of the parent phenyl butanone, driving applications ranging from central nervous system (CNS) therapeutics to targeted enzyme inhibitors.

Structural and Physicochemical Rationale

The decision to halogenate a phenyl butanone scaffold is rarely arbitrary; it is a calculated structural modification designed to optimize drug-target interactions, metabolic stability, and synthetic viability.

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- Fluorination: Substituting a hydrogen atom with fluorine (e.g., in 4-(4-fluorophenyl)-2-butanone) introduces a strong electron-withdrawing effect without significantly increasing steric bulk. This modification is classically employed to block cytochrome P450-mediated oxidative metabolism at the para position of the phenyl ring. Furthermore, fluorination enhances lipophilicity, a critical parameter for molecules intended to cross the blood-brain barrier ()[1].

- Chlorination and Bromination: Heavier halogens provide specific steric bulk that can precisely occupy hydrophobic pockets within receptor binding sites. In synthetic chemistry, alpha-halogenation of the butanone chain (e.g., 1-chloro-4-(4-chlorophenyl)-2-butanone) creates a highly reactive electrophilic center, primed for nucleophilic substitution (SN2) reactions with amines or imidazoles ()[2].

- Solubility Considerations: As a general rule, phenyl butanone derivatives exhibit high hydrophobicity. Experimental data on structurally similar compounds, such as β-hydroxybutyrophenone, indicates that these derivatives are highly soluble in organic solvents like dimethyl sulfoxide (DMSO) and ethanol, but poorly soluble in aqueous buffers ()[3]. Assay development must account for this by utilizing appropriate co-solvents or surfactants to prevent compound precipitation.

Key Medicinal Applications

The versatility of the HPB scaffold is demonstrated across multiple therapeutic domains:

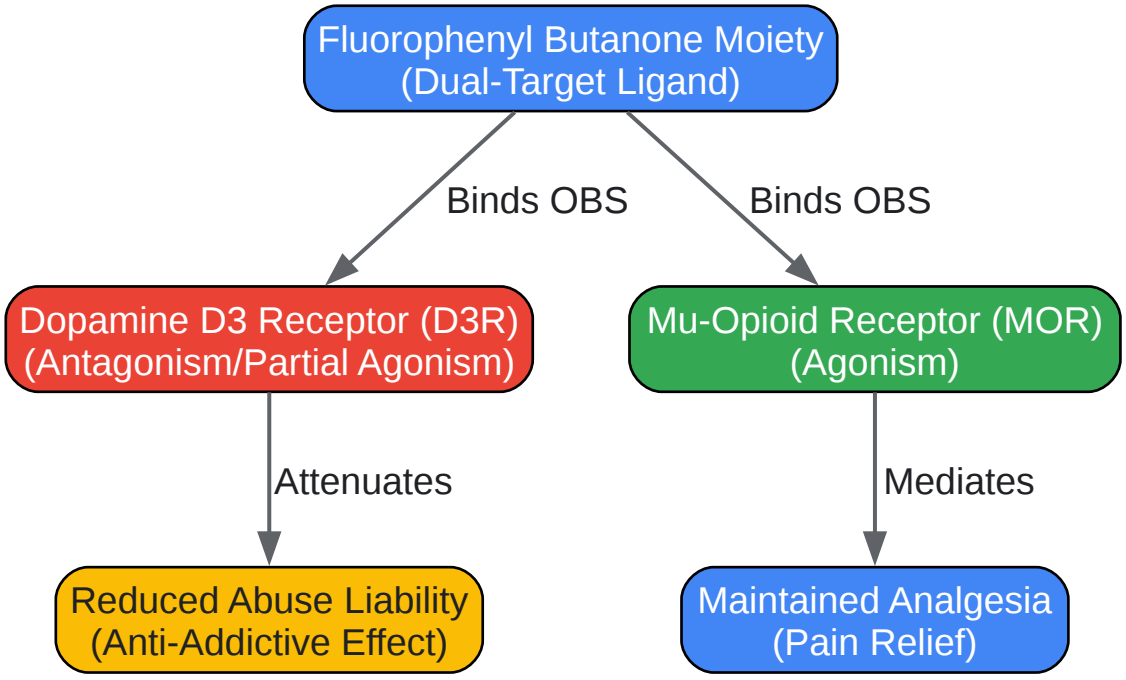
- Dual-Target MOR/D3R Ligands: The opioid crisis has necessitated the development of non-addictive analgesics. Recent breakthroughs have utilized fluorophenyl butanone moieties to design bitopic ligands that simultaneously target the Mu-Opioid Receptor (MOR) and the Dopamine D3 Receptor (D3R)[1]. In these constructs, the fluorophenyl butanone moiety effectively occupies the orthosteric binding site (OBS) of the D3R, acting as an antagonist or partial agonist, while another pharmacophore activates MOR[1]. This dual action maintains robust analgesia while significantly attenuating opioid self-administration and abuse liability[1].

- Heme Oxygenase (HO-1) Inhibitors: Halogenated phenyl butanones have been successfully derivatized into 1-(1H-imidazol-1-yl)-4-phenylbutanes ()[4]. Structure-activity relationship (SAR) studies reveal that bromine- and iodine-substituted derivatives on the phenyl ring yield

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the most potent and selective inhibitors of the inducible HO-1 isozyme over the constitutive HO-2 isozyme[4].

- TNF-alpha Inhibitors: Compounds such as 4-(4-chlorophenyl)-2-butanone are utilized as essential reactants in the synthesis of diarylheptanoids, which function as potent tumor necrosis factor-alpha (TNF-α) inhibitors for inflammatory diseases ()[5].



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Pharmacological logic of dual-target MOR/D3R ligands utilizing fluorophenyl butanones.

Quantitative Data Presentation

To facilitate comparative analysis, the quantitative physicochemical parameters and synthetic yields of key HPB derivatives are summarized below.

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Compound	Molecular Weight (g/mol)	Physical State / Property	Quantitative Yield / Purity	Primary Application
1-Butanone, 3-hydroxy-1-phenyl-	164.20	Solid	≥ 95% Purity	General medicinal scaffold
4-(4-Chlorophenyl)-2-butanone	182.65	Oil (b.p. 110-114 °C at 3 Torr)	Density: 1.11 g/cm³	TNF-α Inhibitor reactant
1-chloro-4-(4-chlorophenyl)-2-butanone	~217.10	Solid (m.p. 65°–67°C)	~97% Yield (121g from 125g)	Heterocycle intermediate
4-Chloro-4-Fluorobutyrophenone	200.64	Liquid/Solid	N/A	Haloperidol intermediate

Experimental Protocol: Synthesis of 1-chloro-4-(4-chlorophenyl)-2-butanone

This protocol details the synthesis of the alpha-chlorinated ketone via the Jones oxidation of its corresponding secondary alcohol[2]. This workflow is designed as a self-validating system, ensuring that the reaction's progress is visually and analytically trackable at every critical juncture.

Step-by-Step Methodology:

- Preparation of Jones Reagent: Dissolve 100 g of sodium dichromate dihydrate ($Na_2Cr_2O_7 \cdot 2H_2O$) in 300 mL of distilled water. Slowly and carefully add 136 g of concentrated sulfuric acid (H_2SO_4) while stirring. Dilute the mixture with water to a final volume of 500 mL[2].

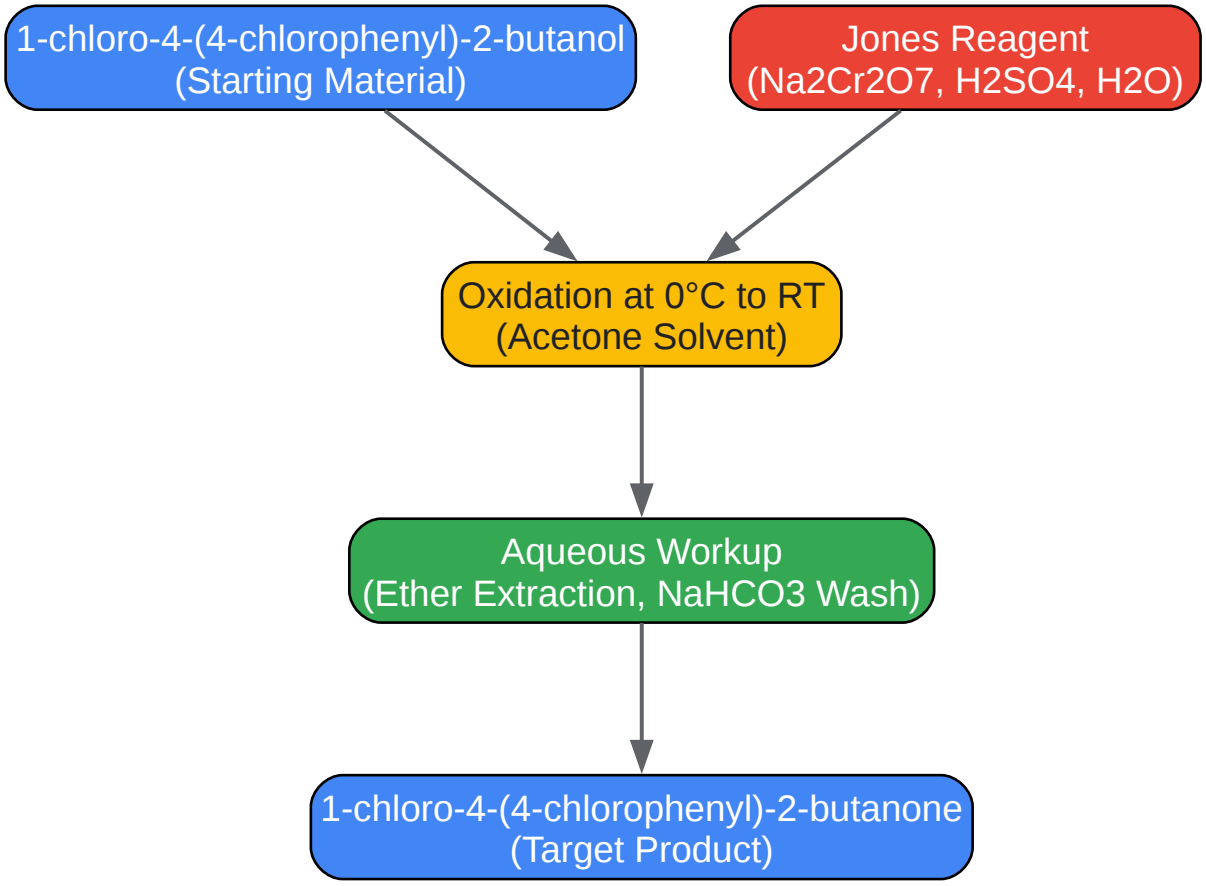
- Substrate Solubilization: Dissolve 125 g of 1-chloro-4-(4-chlorophenyl)-2-butanol in 200 mL of acetone[2].

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- Causality: Acetone is strictly chosen because it is a polar aprotic solvent that readily dissolves the hydrophobic substrate but is completely resistant to oxidation by the Jones reagent.

- Oxidation Reaction: Cool the acetone solution to 0°C using an ice bath. Dropwise, add 570 mL of the prepared Jones reagent[2].
  - Self-Validation Check 1 (Visual): The reaction mixture will transition from the characteristic orange of Cr(VI) to an opaque green/blue. This color shift serves as an immediate visual indicator of the successful reduction to Cr(III) and the concomitant oxidation of the alcohol.
- Reaction Monitoring: Remove the ice bath and allow the mixture to stir overnight at room temperature[2].
  - Self-Validation Check 2 (Analytical): Monitor the reaction via Thin Layer Chromatography (TLC) using a hexane:ethyl acetate (4:1) solvent system. The reaction is deemed complete when the lower Rf spot (alcohol) completely disappears, replaced by a higher Rf spot (ketone).
- Aqueous Workup: Dilute the resulting solution with 200 mL of water and extract with diethyl ether (3 × 300 mL)[2].
- Purification and Neutralization: Wash the combined ether extracts sequentially with water and saturated aqueous sodium bicarbonate ($NaHCO_3$)[2].
  - Causality: The $NaHCO_3$ wash is a critical step to neutralize and remove any residual sulfuric acid carried over from the Jones reagent, preventing acid-catalyzed degradation of the product during concentration.
- Isolation: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and evaporate the ether under reduced pressure to yield approximately 121 g of crude 1-chloro-4-(4-chlorophenyl)-2-butanone[2].
- Final Validation: Recrystallize from hexane to obtain the analytical sample. Confirm purity via melting point determination (Expected m.p. 65°–67°C)[2].

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Synthetic workflow for 1-chloro-4-(4-chlorophenyl)-2-butanone via Jones oxidation.

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